

An In-depth Technical Guide to 2-Methoxy-6-Methylbenzamide

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Compound of Interest

Compound Name: 2-Methoxy-6-Methylbenzamide

CAS No.: 139583-90-7

Cat. No.: B189829

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Methoxy-6-Methylbenzamide**, a substituted aromatic amide of interest in synthetic and medicinal chemistry. Due to the limited availability of direct literature on this specific compound, this document leverages established chemical principles and data from closely related analogues to present a scientifically grounded resource for researchers.

Compound Identification and Properties

Chemical Identity:

Identifier	Value
IUPAC Name	2-Methoxy-6-methylbenzamide
CAS Number	139583-90-7[1]
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
Chemical Structure	(See Figure 1)

Figure 1: Chemical Structure of **2-Methoxy-6-Methylbenzamide**

Caption: 2D structure of **2-Methoxy-6-Methylbenzamide**.

Predicted Physicochemical Properties:

The following properties are estimated based on the compound's structure and data from similar molecules, such as 2-methoxybenzamide.

Property	Predicted Value	Reference Analogue
Melting Point	Solid at room temperature	2-Methoxybenzamide is a solid[2]
Boiling Point	> 200 °C	High boiling point expected for an aromatic amide
Solubility	Soluble in methanol and other polar organic solvents	Based on the polarity of the amide and methoxy groups
XLogP3	-1.5	Calculated based on structure

Synthesis and Reaction Mechanisms

While a specific, documented synthesis for **2-Methoxy-6-Methylbenzamide** is not readily available in peer-reviewed literature, a plausible and efficient synthetic route can be designed starting from the commercially available precursor, 2-Methoxy-6-methylbenzaldehyde. The proposed pathway involves a two-step process: oxidation of the aldehyde to the corresponding carboxylic acid, followed by amidation.

Proposed Synthetic Pathway



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Sources

- 1. [139583-90-7 2-Methoxy-6-Methylbenzamide \[chemsigma.com\]](#)
- 2. [2-Methoxybenzamide | C8H9NO2 | CID 75540 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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